

An In-depth Technical Guide to 4-(4-chlorophenoxy)benzenesulfonyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-chlorophenoxy)benzenesulfonyl Chloride

Cat. No.: B064962

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(4-chlorophenoxy)benzenesulfonyl chloride is a versatile bifunctional molecule of significant interest in the fields of medicinal chemistry and materials science. Its structure, incorporating a diaryl ether linkage and a reactive sulfonyl chloride group, makes it a valuable intermediate for the synthesis of a diverse range of target compounds. This technical guide provides a comprehensive overview of the known chemical properties, a proposed synthetic pathway, and the potential biological relevance of this compound and its derivatives.

While extensive experimental data for **4-(4-chlorophenoxy)benzenesulfonyl chloride** is not readily available in public literature, this guide leverages data from the closely related and well-characterized compound, 4-chlorobenzenesulfonyl chloride, to provide comparative insights.

Chemical Properties

The fundamental chemical and physical properties of **4-(4-chlorophenoxy)benzenesulfonyl chloride** are summarized below. For comparative purposes, the corresponding data for 4-chlorobenzenesulfonyl chloride are also provided.

Table 1: Physicochemical Properties

Property	4-(4-chlorophenoxy)benzenesulfonyl chloride	4-chlorobenzenesulfonyl chloride (for comparison)
CAS Number	191327-30-7[1][2]	98-60-2[3]
Molecular Formula	C ₁₂ H ₈ Cl ₂ O ₃ S[1][4]	C ₆ H ₄ Cl ₂ O ₂ S[5]
Molecular Weight	303.16 g/mol [1]	211.07 g/mol
Appearance	Off-white solid[1]	White to light yellow crystals, powder, or flakes
Melting Point	Data not available	50-52 °C
Boiling Point	Data not available	141 °C at 15 mmHg
Solubility	Data not available	Very soluble in ether and benzene

Synthesis

A specific, detailed experimental protocol for the synthesis of **4-(4-chlorophenoxy)benzenesulfonyl chloride** is not prominently described in the reviewed literature. However, a plausible synthetic route can be devised based on established methods for the preparation of diaryl ethers and the subsequent sulfonation and chlorination of aromatic rings.

A likely two-step synthesis would involve:

- Ullmann Condensation: Formation of the diaryl ether, 4-chlorophenoxybenzene, from 4-chlorophenol and a suitable aryl halide (e.g., 1-bromo-4-nitrobenzene followed by reduction and diazotization, or a direct coupling with 4-bromobenzenesulfonate).
- Chlorosulfonation: Introduction of the sulfonyl chloride group onto the phenoxy-substituted benzene ring using chlorosulfonic acid.

Proposed Experimental Protocol: Synthesis of 4-(Aryloxy)benzenesulfonyl Chlorides

The following is a generalized procedure for the chlorosulfonation of a diaryl ether, which is expected to be applicable for the synthesis of **4-(4-chlorophenoxy)benzenesulfonyl chloride**.

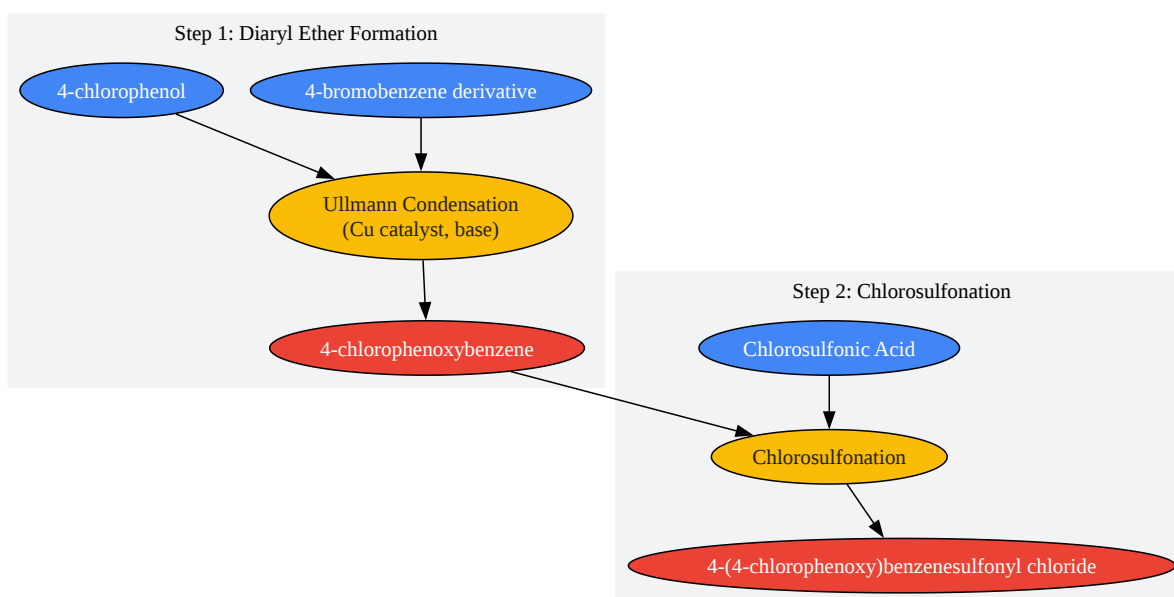
Materials:

- 4-chlorophenoxybenzene
- Chlorosulfonic acid
- Dichloromethane (or other suitable inert solvent)
- Ice
- Sodium bicarbonate solution (saturated)
- Brine
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 4-chlorophenoxybenzene in a minimal amount of dry dichloromethane.
- Cool the flask in an ice-water bath to 0 °C.
- Slowly add an excess of chlorosulfonic acid (typically 2-3 equivalents) dropwise to the stirred solution, maintaining the temperature below 5 °C. The reaction is exothermic and will evolve hydrogen chloride gas, so it must be performed in a well-ventilated fume hood.
- After the addition is complete, allow the reaction mixture to stir at 0 °C for 1-2 hours, then let it warm to room temperature and stir for an additional 2-4 hours, or until TLC analysis indicates the consumption of the starting material.
- Carefully pour the reaction mixture onto crushed ice with vigorous stirring.
- Separate the organic layer. Wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **4-(4-chlorophenoxy)benzenesulfonyl chloride**.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate).



[Click to download full resolution via product page](#)

Figure 1: Hypothesized Synthesis Workflow

Reactivity and Applications

4-(4-chlorophenoxy)benzenesulfonyl chloride is primarily utilized as a chemical intermediate.[1] The sulfonyl chloride functional group is a strong electrophile and readily

undergoes nucleophilic substitution with a variety of nucleophiles, including amines, alcohols, and thiols, to form the corresponding sulfonamides, sulfonates, and thioesters. This reactivity makes it a valuable building block in the synthesis of pharmaceuticals and agrochemicals.[1]

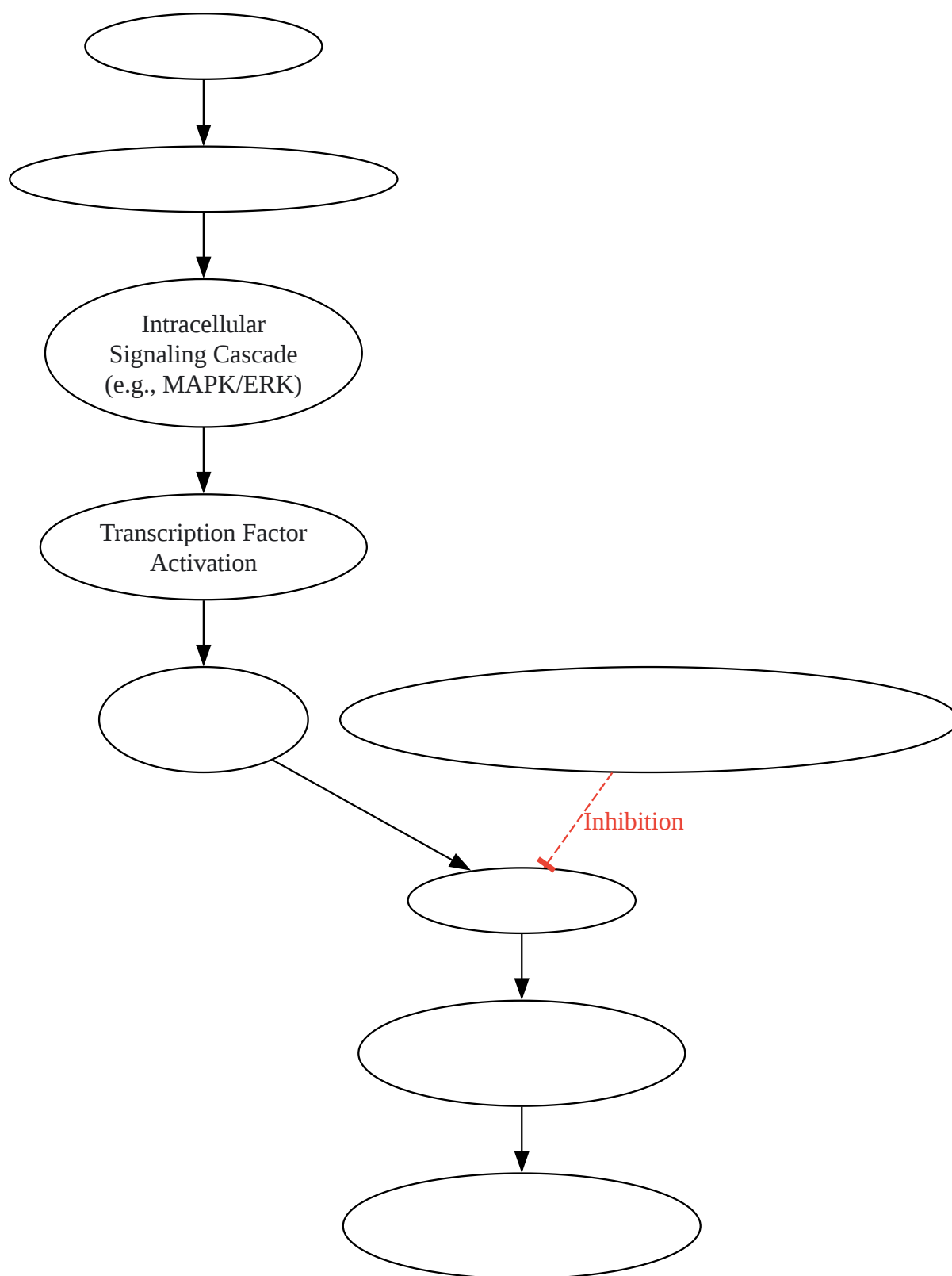
The diaryl ether moiety can confer desirable pharmacokinetic properties and can be involved in key binding interactions with biological targets. Derivatives of this compound are of interest as potential anti-inflammatory and antibacterial agents.[1]

Biological Activity and Signaling Pathways

While no specific signaling pathways involving **4-(4-chlorophenoxy)benzenesulfonyl chloride** have been elucidated, its structural motifs are present in molecules with known biological activities. For instance, benzenesulfonamide derivatives are known to exhibit a wide range of pharmacological effects, including antibacterial, and anti-inflammatory properties.

One potential area of relevance for drug development professionals is the inhibition of matrix metalloproteinases (MMPs). A study on 4-phenoxybenzenesulfonyl pyrrolidine derivatives demonstrated their inhibitory activity against MMP-2 and MMP-9, which are implicated in cancer cell migration and invasion.[6] The 4-phenoxybenzenesulfonyl scaffold was a key component of these inhibitors.

The following diagram illustrates a generalized signaling pathway where a derivative of **4-(4-chlorophenoxy)benzenesulfonyl chloride** could potentially act as an inhibitor of a signaling cascade relevant to cancer progression.



[Click to download full resolution via product page](#)

Figure 2: Potential Signaling Pathway Inhibition

Spectroscopic Data

As previously mentioned, specific spectroscopic data for **4-(4-chlorophenoxy)benzenesulfonyl chloride** is not available in the searched databases. For reference, the typical spectral characteristics of the related compound, 4-chlorobenzenesulfonyl chloride, are presented.

Table 2: Spectroscopic Data for 4-chlorobenzenesulfonyl chloride (for comparison)

Technique	Key Features
^1H NMR	Aromatic protons would appear as two doublets in the range of δ 7.5-8.0 ppm, characteristic of a 1,4-disubstituted benzene ring.
^{13}C NMR	Signals for the four distinct aromatic carbons would be observed, with the carbon attached to the sulfonyl group being the most downfield.
IR Spectroscopy	Strong characteristic absorptions for the S=O stretching of the sulfonyl chloride group would be expected around 1380 cm^{-1} and 1180 cm^{-1} .
Mass Spectrometry	The mass spectrum would show a molecular ion peak (M^+) and characteristic fragmentation patterns, including the loss of the chlorine atom from the sulfonyl chloride group and the sulfonyl chloride group itself.

For **4-(4-chlorophenoxy)benzenesulfonyl chloride**, the ^1H and ^{13}C NMR spectra would be more complex due to the presence of two distinct aromatic rings. The ^1H NMR would be expected to show signals for eight aromatic protons, likely as a set of overlapping multiplets or distinct doublets depending on the specific chemical environment.

Safety and Handling

While a specific safety data sheet for **4-(4-chlorophenoxy)benzenesulfonyl chloride** was not retrieved, compounds containing a sulfonyl chloride group should be handled with caution.

They are generally moisture-sensitive and can react with water to produce corrosive hydrochloric acid and the corresponding sulfonic acid. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. All manipulations should be carried out in a well-ventilated fume hood.

Conclusion

4-(4-chlorophenoxy)benzenesulfonyl chloride is a valuable synthetic intermediate with potential applications in drug discovery and materials science. While a comprehensive experimental characterization is not yet publicly available, this guide provides a summary of its known properties and a framework for its synthesis and potential biological relevance based on related compounds. Further research into the synthesis and biological evaluation of derivatives of this compound is warranted to fully explore its potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 191327-30-7, 4-(4-Chlorophenoxy)benzenesulfonyl Chloride- AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技（上海）有限公司 [accelachem.com]
- 3. 4-Chlorobenzenesulfonyl chloride | C₆H₄Cl₂O₂S | CID 7398 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. PubChemLite - 4-(4-chlorophenoxy)benzene-1-sulfonyl chloride (C₁₂H₈Cl₂O₃S) [pubchemlite.lcsb.uni.lu]
- 5. Benzenesulfonyl chloride, 4-chloro- [webbook.nist.gov]
- 6. Design, synthesis, and biological evaluation of 4-phenoxybenzenesulfonyl pyrrolidine derivatives as matrix metalloproteinase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(4-chlorophenoxy)benzenesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b064962#4-4-chlorophenoxy-benzenesulfonyl-chloride-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com